

# (4-Bromo-3-methylphenyl)methanol physical properties

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## Compound of Interest

Compound Name: (4-Bromo-3-methylphenyl)methanol

Cat. No.: B136240

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## An In-depth Technical Guide to the Physical Properties of (4-Bromo-3-methylphenyl)methanol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of (4-Bromo-3-methylphenyl)methanol, a versatile intermediate compound utilized in the synthesis of pharmaceuticals and other specialty chemicals.[1] This document includes a summary of its key physical constants, detailed experimental protocols for its synthesis, and a logical workflow diagram for its preparation.

## Core Physical and Chemical Properties

(4-Bromo-3-methylphenyl)methanol, also known as 4-bromo-3-methylbenzyl alcohol, is an aromatic compound with the chemical formula  $C_8H_9BrO$ . [1][2][3] It presents as a white, low-melting crystalline solid.[1] Its key physical and chemical data are summarized in the table below for easy reference.

| Property          | Value                                   |
|-------------------|---|
| CAS Number        | 149104-89-2[1][2][3]                    |
| Molecular Formula | C <sub>8</sub> H <sub>9</sub> BrO[2][3] |
| Molecular Weight  | 201.07 g/mol [2]                        |
| Appearance        | White low melting crystalline solid[1]  |
| Melting Point     | 30-35 °C[1], 31-32 °C[2]                |
| Boiling Point     | 283 °C[2]                               |
| Density           | 1.481 g/cm <sup>3</sup> [2]             |
| Flash Point       | 125 °C[2]                               |
| Refractive Index  | 1.581[2]                                |
| Vapor Pressure    | 0.002 mmHg at 25°C[2]                   |
| Purity            | ≥ 97% (GC)[1]                           |

## Experimental Protocols

### Synthesis of (4-Bromo-3-methylphenyl)methanol

A common method for the synthesis of **(4-Bromo-3-methylphenyl)methanol** involves the reduction of methyl 4-bromo-3-methylbenzoate. The following protocol is based on established laboratory procedures.[4]

Materials:

- Methyl 4-bromo-3-methylbenzoate
- Lithium aluminum hydride (LiAlH<sub>4</sub>)
- Anhydrous Tetrahydrofuran (THF)
- Water (H<sub>2</sub>O)
- 15% Sodium hydroxide (NaOH) aqueous solution

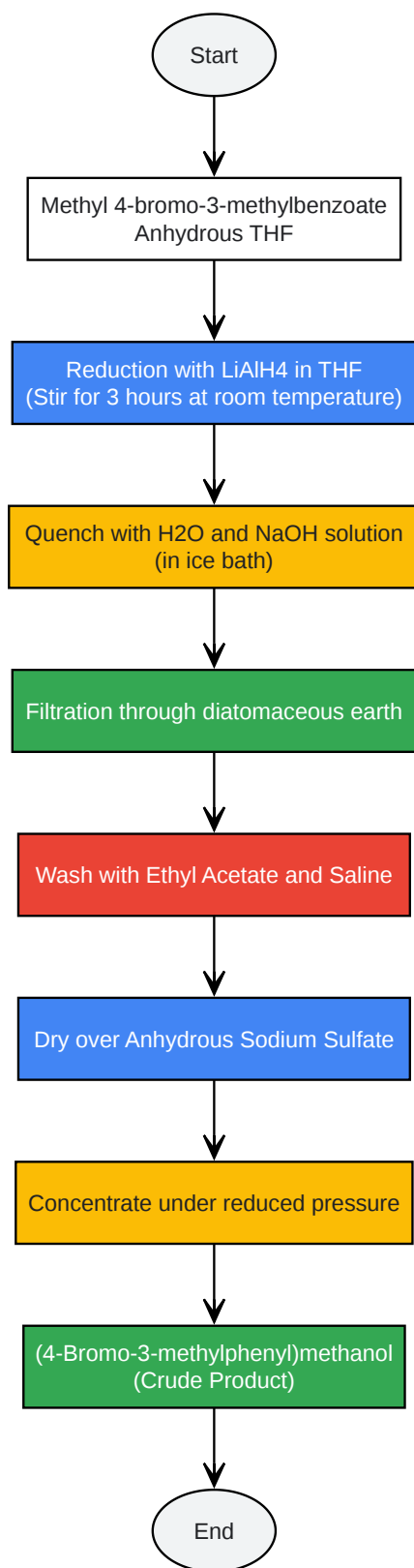
- Ethyl acetate
- Saturated saline solution
- Anhydrous sodium sulfate
- Diatomaceous earth

Procedure:

- A solution of methyl 4-bromo-3-methylbenzoate (2.0 g, 8.7 mmol) in anhydrous THF (10 mL) is prepared.
- In a separate reaction vessel, a suspension of lithium aluminum hydride (400 mg, 10.4 mmol) in anhydrous THF (30 mL) is cooled in an ice bath.
- The methyl 4-bromo-3-methylbenzoate solution is added slowly to the cooled lithium aluminum hydride suspension.
- Following the addition, the reaction mixture is allowed to warm to room temperature and is stirred for 3 hours.
- Upon completion of the reaction, the mixture is cooled again in an ice bath. The excess lithium aluminum hydride is quenched by the sequential addition of water (0.4 mL), 15% NaOH aqueous solution (0.4 mL), and then water (1.2 mL).
- The resulting mixture is filtered through diatomaceous earth to remove insoluble materials. The solid residue is washed with ethyl acetate (5 x 20 mL).
- The filtrates are combined and washed with a saturated saline solution (50 mL).
- The organic layer is dried over anhydrous sodium sulfate.
- The solvent is removed by concentration under reduced pressure to yield the crude product, 4-bromo-3-methylbenzyl alcohol (1.6 g, 100% yield), which can be used in subsequent reactions without further purification.<sup>[4]</sup>

## Visualized Synthesis Workflow

The following diagram illustrates the key steps in the synthesis of **(4-Bromo-3-methylphenyl)methanol**.



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Caption: Synthesis workflow for **(4-Bromo-3-methylphenyl)methanol**.

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